

The Chemical Architecture of Paclitaxel: A Technical Guide for Researchers

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An In-depth Examination of the Structure, Properties, and Cellular Impact of a Cornerstone Anticancer Agent

Introduction

Paclitaxel, a highly functionalized diterpenoid, stands as a landmark molecule in the history of cancer chemotherapy.[1][2] Originally isolated from the bark of the Pacific yew tree, Taxus brevifolia, its unique mechanism of action and potent antitumor activity have established it as a critical therapeutic for a range of malignancies, including ovarian, breast, and lung cancers.[3] [4] This technical guide provides a comprehensive overview of the chemical structure of Paclitaxel, its physicochemical properties, its intricate mechanism of action at the cellular level, and detailed protocols for key experimental assays relevant to its study.

Chemical and Physical Properties of Paclitaxel

Paclitaxel is a white to off-white crystalline powder with a complex molecular architecture.[4][5] It is highly lipophilic and notably insoluble in water.[4][5] The fundamental chemical and physical characteristics of Paclitaxel are summarized in the table below.

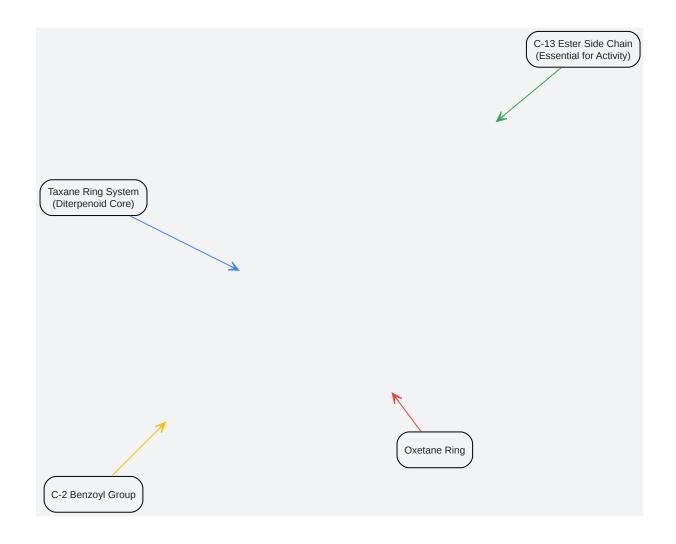


Property	Value	Reference(s)
IUPAC Name	(2α,4α,5β,7β,10β,13α)-4,10-Bis(acetyloxy)-13-{[(2R,3S)-3-(benzoylamino)-2-hydroxy-3-phenylpropanoyl]oxy}-1,7-dihydroxy-9-oxo-5,20-epoxytax-11-en-2-yl benzoate	[3]
Molecular Formula	C47H51NO14	[4][6]
Molecular Weight	853.9 g/mol	[4][6]
Appearance	White to off-white crystalline powder	[4][5]
Melting Point	Approximately 216–217 °C	[5]
Solubility	Insoluble in water	[4][5]
CAS Number	33069-62-4	[3]

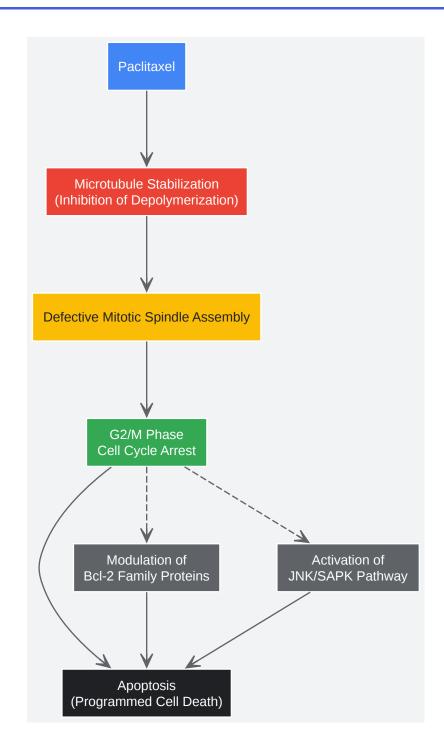
The Intricate Chemical Structure of Paclitaxel

The potent biological activity of Paclitaxel is intrinsically linked to its complex and sterically demanding chemical structure. This structure is characterized by a tetracyclic diterpenoid core, known as the taxane ring system, and a functionally critical C-13 ester side chain.









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